

Proper Disposal of Fmoc-N-Me-Ala-OH: A Comprehensive Guide

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Compound of Interest

Compound Name: *Fmoc-N-Me-Ala-OH*

Cat. No.: *B557323*

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For researchers and professionals in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental compliance. This guide provides detailed procedures for the safe disposal of **Fmoc-N-Me-Ala-OH** (Fmoc-N-methyl-L-alanine), a commonly used reagent in peptide synthesis.

Safety and Handling Profile

Fmoc-N-Me-Ala-OH is a combustible solid and, while not classified as a hazardous substance, should be handled with standard laboratory precautions.^[1] Personal protective equipment, including eye shields and gloves, is recommended to prevent direct contact.

Quantitative Data Summary

The following table summarizes key quantitative data for **Fmoc-N-Me-Ala-OH**, compiled from various safety data sheets.

Property	Value	Reference
Molecular Formula	C ₁₉ H ₁₉ NO ₄	
Molecular Weight	325.36 g/mol	
Melting Point	147 - 153 °C	[1][2]
Storage Temperature	2-8°C	
Storage Class	11 - Combustible Solids	[1]

Disposal Procedures

The appropriate disposal method for **Fmoc-N-Me-Ala-OH** and its associated waste depends on its physical state (solid or in solution) and the nature of any contaminants.

Solid Waste Disposal:

- Unused or Expired Solid:
 - Collect the pure, solid chemical in a designated, sealable container for solid chemical waste.[1]
 - Ensure the container is clean, dry, and compatible with the chemical.
 - Clearly label the container with "Solid Chemical Waste" and the full chemical name.
 - Arrange for pickup and disposal through your institution's authorized chemical waste handler.[1][3]
- Contaminated Labware (e.g., gloves, weigh boats, wipes):
 - Place all contaminated solid waste into a designated container for solid chemical waste, typically a lined pail or drum.[1]
 - The container must be clearly labeled, listing all chemical contaminants.[1]

- Seal the container when full and arrange for pickup by your authorized chemical waste handler.

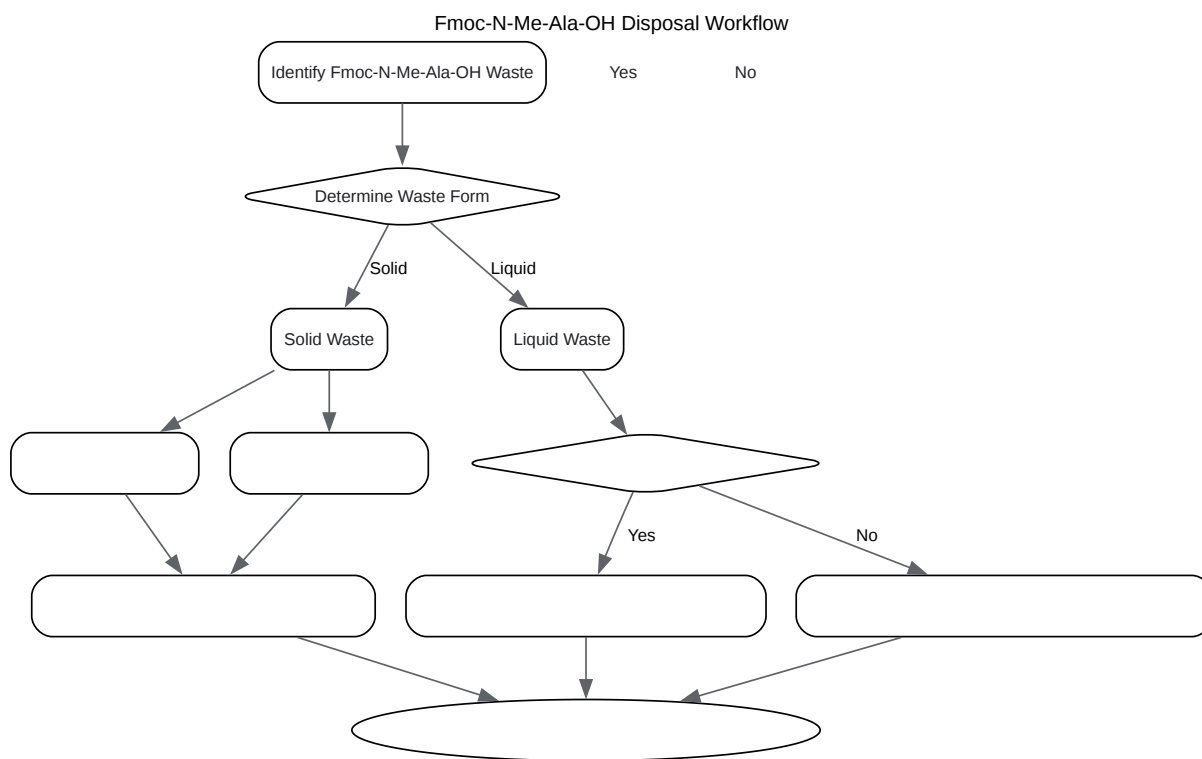
Liquid Waste Disposal:

This procedure applies to solutions containing **Fmoc-N-Me-Ala-OH**. The nature of the solvent is the primary determinant of the disposal route.

- Hazardous Liquid Waste (e.g., solutions in DMF, Piperidine):
 - Pour the solution into a designated, properly vented, and labeled hazardous liquid waste container.
 - Ensure the container is chemically compatible with all components of the mixture.
 - The waste container label must accurately list all chemical constituents and their approximate concentrations.^[1]
- Non-Hazardous Liquid Waste (e.g., aqueous buffers):
 - Collect the solution in a container labeled for non-hazardous aqueous chemical waste.^[1]
 - Even if the solvent is non-hazardous, the chemical waste should not be disposed of down the drain.^[4]

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Fmoc-N-Me-Ala-OH** waste streams.



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Caption: Disposal workflow for **Fmoc-N-Me-Ala-OH** waste streams.

Accidental Release Measures

In the event of a spill, avoid dust formation.[2] Sweep up the solid material and place it in a suitable, closed container for disposal.[2] Ensure adequate ventilation. For personal protection, refer to the recommended PPE.

It is crucial to consult your institution's Environmental Health and Safety (EHS) department for specific guidance and to ensure compliance with local, state, and federal regulations.

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